

musk ketone vs musk xylene toxicity comparison

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Compound Focus: Musk ketone

CAS No.: 81-14-1

Cat. No.: S536467

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Chemical Properties and Regulatory Profiles

The table below summarizes the key characteristics and regulatory status of **musk ketone** and musk xylene.

Property	Musk Ketone	Musk Xylene
Chemical Abstract Service (CAS) Registry Number	Not fully provided in search results	81-15-2 [1]
IUPAC Name	Not fully provided in search results	5- <i>tert</i> -Butyl-2,4,6-trinitro- <i>meta</i> -xylene [1]
Molecular Formula	Not provided in search results	Not provided in search results
Physical Form	Information limited	Yellow crystals, plates, or needles with a musky odour [1]
Primary Use	Fragrance in cosmetics and household products [2] [3]	Fragrance in cosmetics and household products [2] [3]
Environmental Persistence	Persistent pollutant [2]	Very persistent, very bioaccumulative (vPvB) per REACH

Property	Musk Ketone	Musk Xylene
		[2]
Bioaccumulation in Humans	Detected in blood, breast milk, and adipose tissue [2] [3]	Detected in blood, breast milk, and adipose tissue [2] [3]
Key Regulatory Status (as of 2025)	Restricted use (e.g., under REACH) [2]	Banned in the EU; classified as a Substance of High Concern [2] [3]

Toxicological Profiles and Health Impacts

The table below compares the documented toxicological effects of these two compounds based on experimental and observational data.

Toxicity Aspect	Musk Ketone	Musk Xylene
Endocrine Disruption	Estrogenic activity; increased growth of estrogen-responsive human breast cancer cells <i>in vitro</i> [3]	Weakly estrogenic in animal and lab studies [2]
Metabolism & Toxicokinetics	Information limited; detected in human tissues indicates bioaccumulation [2]	Half-life of 60-94 days in humans; metabolized to an amine derivative that binds to hemoglobin [2]
Organ System Toxicity	Associated with larval development inhibition in plankton [3]	Associated with gynecological abnormalities and infertility in women in some studies [3]
Carcinogenicity	Associated with increased tumor risk in mice; not genotoxic but may enhance genotoxicity of other chemicals [2]	Not specifically mentioned in search results
Neurotoxicity	Not associated (use discontinued for musk ambrette due to neurotoxicity) [2]	Not associated (use discontinued for musk ambrette due to neurotoxicity) [2]

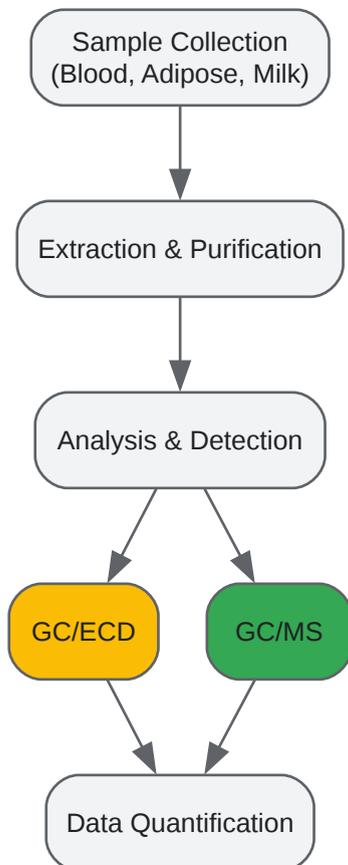
Experimental Data and Key Methodologies

The experimental data on these musks comes from specific protocols which are crucial for researchers to understand.

Analytical Detection Methods

Accurate detection and quantification are fundamental for toxicity research.

- **Gas Chromatography with Mass Spectrometry (GC/MS):** A primary method for detecting nitro musks in biological and environmental samples. For musk xylene in blood, the **limit of detection (LOD) was 5 pg/g plasma or 1 ng/g lipids** [1].
- **Gas Chromatography with Electron Capture Detection (GC/ECD):** Used for analyzing nitro musks in human adipose tissue, fish, and breast milk. The reported **LOD was 10 µg/kg of fat** [1].
- **Workflow Overview:** The general workflow for determining musk concentrations in biological samples involves sample collection (e.g., blood, fat), extraction and purification of the analytes, and finally, separation and detection via GC/ECD or GC/MS [1].



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Environmental Risk Assessment (ERA)

The EU Technical Guidance Document (TGD) framework is used to evaluate environmental risks.

- **Core Concept:** The ERA compares a **Predicted Environmental Concentration (PEC)** or a measured concentration, with a **Predicted No-Effect Concentration (PNEC)** to derive a risk quotient (PEC/PNEC) [4].
- **Application to Musks:** A study in the Netherlands found that for aquatic organisms and sediment-dwellers, the PEC/PNEC ratios for both **musk ketone** and musk xylene were **at or below 0.1**, suggesting low risk. However, for soil organisms, the ratio was **1.3 for musk xylene**, indicating a potential risk [4].

Pathways of Human Exposure and Metabolism

Understanding how humans are exposed to these chemicals and how they are processed in the body is key to assessing risk.

Routes of Human Exposure

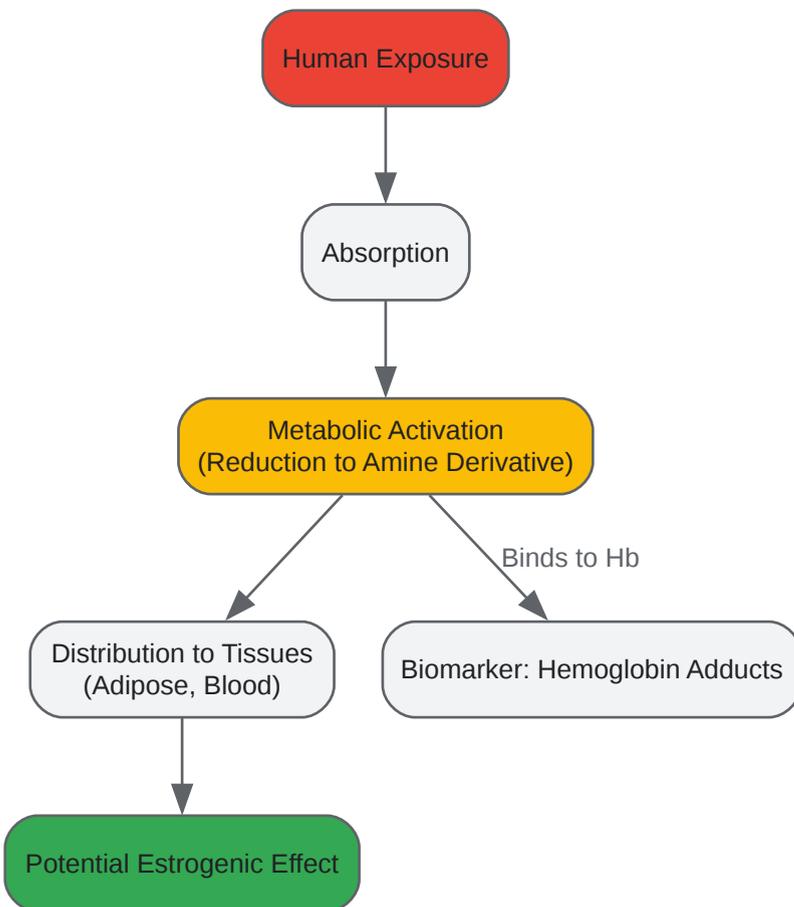
The primary routes are through the use of scented products, with emerging evidence pointing to ingestion as a significant pathway.

- **Dermal Absorption and Inhalation:** Direct use of perfumes, soaps, and lotions leads to exposure. However, dermal absorption for **musk ketone** and xylene is low, with studies recovering over 86% of the applied dose from the skin surface [2].
- **Ingestion:** Oral exposure appears to be a more significant route. **Nitro musks have been found in fish** and other foods due to environmental contamination. One study found that oral intake led to plasma concentrations an order of magnitude higher than dermal application [2].

Metabolic Fate and Biological Effects

A proposed pathway for musk xylene's metabolism and potential effects highlights concerns about its persistence.

- **Metabolic Activation:** Musk xylene can be reduced in the body to an amine derivative (4-amino-2,6-dinitro-1,3-dimethyl-5-*tert*-butylbenzene), which has been shown to bind to hemoglobin [2].
- **Estrogenic Activity:** Both musks are considered endocrine disrupting chemicals (EDCs). Evidence suggests they can alter hormone activity, with studies showing they increase the growth of estrogen-responsive human breast cancer cells [3].



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Key Insights for Researchers

- **Musk Xylene presents a higher regulatory concern** due to its formal vPvB (very Persistent, very Bioaccumulative) classification under REACH and its metabolic conversion to a reactive amine [2].
- **Musk Ketone's primary concerns** are its estrogenic activity and environmental persistence. Its role as a co-factor in genotoxicity warrants further investigation [2].

- **Oral intake may be a critical exposure route** that requires greater emphasis in risk assessments, potentially rivaling or exceeding dermal absorption from personal care products [2].
- **Analytical methods are well-established** with low detection limits, enabling precise monitoring in human and environmental matrices [1].

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To cite this document: Smolecule. [musk ketone vs musk xylene toxicity comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b536467#musk-ketone-vs-musk-xylene-toxicity-comparison>]

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